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Compound of Interest

Compound Name: 4,4-Dimethyl-1-nitrosopiperidine

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Abstract

This comprehensive application note provides a detailed guide for the analysis of **4,4-Dimethyl-1-nitrosopiperidine**, a N-nitrosamine compound of significant interest to researchers and drug development professionals. N-nitrosamines are a class of genotoxic impurities that are considered probable human carcinogens, necessitating their stringent control and monitoring in pharmaceutical products and environmental samples.^[1] This document outlines robust methodologies for the characterization of **4,4-Dimethyl-1-nitrosopiperidine** using advanced mass spectrometric techniques, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). We delve into the principles of ionization and fragmentation, providing a predicted fragmentation pathway for this specific molecule based on established chemical principles of related structures. Detailed, field-proven protocols for sample preparation, instrument configuration, and data analysis are presented to ensure sensitive, selective, and reproducible results.

Introduction: The Analytical Imperative for Nitrosamine Analysis

N-nitrosamines are a class of organic compounds characterized by a nitroso group bonded to an amine. Their presence, even at trace levels, in pharmaceutical ingredients, finished products, and environmental matrices is a significant safety concern.[1] Regulatory bodies worldwide have established stringent limits on the acceptable intake of these impurities, making their accurate and sensitive detection paramount.[2]

4,4-Dimethyl-1-nitrosopiperidine is a cyclic nitrosamine whose analysis presents challenges due to its potential volatility and the need for highly selective detection methods to differentiate it from complex sample matrices. Mass spectrometry, coupled with chromatographic separation, has become the gold standard for nitrosamine analysis due to its unparalleled sensitivity and specificity.[2][3] This guide will provide the foundational knowledge and practical protocols to empower researchers to confidently analyze this and related compounds.

Physicochemical Properties of 4,4-Dimethyl-1-nitrosopiperidine

A thorough understanding of the analyte's properties is crucial for method development.

Property	Value	Source
Chemical Formula	C ₇ H ₁₄ N ₂ O	Inferred
Molecular Weight	142.20 g/mol	Inferred
CAS Number	32062-81-0	[4]
Structure	A piperidine ring with a nitroso group on the nitrogen and two methyl groups at the C4 position.	Inferred

Mass Spectrometry of 4,4-Dimethyl-1-nitrosopiperidine: Ionization and Fragmentation

The mass spectrometric behavior of **4,4-Dimethyl-1-nitrosopiperidine** is dictated by its chemical structure. Both Electron Ionization (EI) for GC-MS and soft ionization techniques like

Electrospray Ionization (ESI) or Chemical Ionization (CI) for LC-MS and GC-MS, respectively, can be effectively employed.

Ionization Techniques

- Electron Ionization (EI): Typically performed at 70 eV, EI is a "hard" ionization technique that produces extensive fragmentation. This provides a detailed fragmentation pattern that can be used for structural elucidation and library matching. However, for some labile molecules like nitrosamines, the molecular ion may be weak or absent.[\[5\]](#) A "softer" EI, using lower electron energy (e.g., 40 eV), can be employed to increase the abundance of the molecular ion.[\[5\]](#)
- Chemical Ionization (CI): A softer ionization technique that results in less fragmentation and a more prominent protonated molecule, $[M+H]^+$. This is particularly useful for confirming the molecular weight of the analyte.[\[6\]](#)
- Electrospray Ionization (ESI): The most common ionization technique for LC-MS, ESI is a very soft ionization method that typically produces the protonated molecule $[M+H]^+$ with minimal in-source fragmentation.[\[7\]](#)

Predicted Fragmentation Pattern of 4,4-Dimethyl-1-nitrosopiperidine

While an experimentally derived mass spectrum for **4,4-Dimethyl-1-nitrosopiperidine** is not readily available in public databases, a highly probable fragmentation pathway can be predicted based on the known behavior of N-nitrosopiperidine and the influence of the gem-dimethyl group.[\[3\]](#)[\[7\]](#)[\[8\]](#)

The molecular ion ($[M]^+$) is expected at m/z 142. The primary fragmentation pathways are predicted to be:

- Loss of the Nitroso Radical ($\bullet NO$): This is a characteristic fragmentation of N-nitrosamines, resulting in the loss of 30 Da.[\[7\]](#)[\[8\]](#) This would produce a fragment at m/z 112.
- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the nitrogen atom is a common pathway. For the piperidine ring, this would lead to the opening of the ring and subsequent fragmentations.

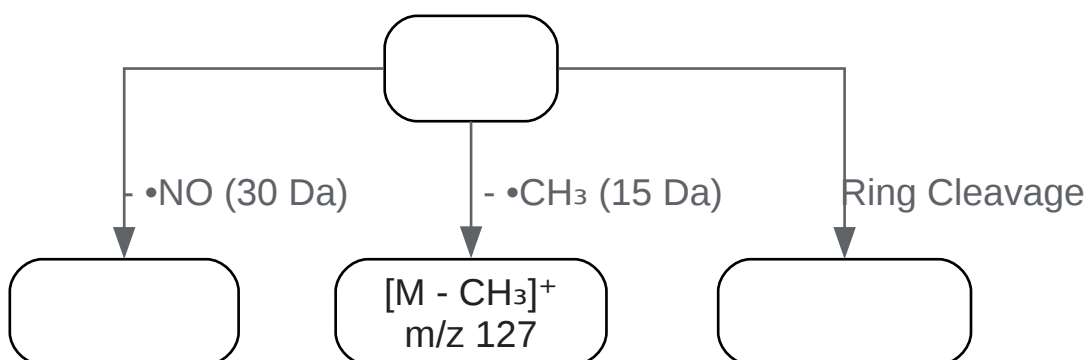
- Loss of a Methyl Radical ($\bullet\text{CH}_3$): The presence of the gem-dimethyl group allows for the loss of a methyl radical (15 Da) from the molecular ion, leading to a fragment at m/z 127.
- Formation of a Stable tert-Butyl Cation: Fragmentation of the ring could lead to the formation of a highly stable tert-butyl cation, $[\text{C}(\text{CH}_3)_3]^+$, which would appear at m/z 57.

Predicted Mass Spectrum Data

m/z	Predicted Relative Intensity	Proposed Fragment Ion	Fragmentation Pathway
142	40%	$[\text{C}_7\text{H}_{14}\text{N}_2\text{O}]^{+\bullet}$	Molecular Ion
127	30%	$[\text{C}_6\text{H}_{11}\text{N}_2\text{O}]^+$	$[\text{M} - \text{CH}_3]^+$
112	70%	$[\text{C}_7\text{H}_{14}\text{N}]^+$	$[\text{M} - \text{NO}]^+$
57	100%	$[\text{C}_4\text{H}_9]^+$	tert-Butyl cation
42	50%	$[\text{C}_3\text{H}_6]^+$ or $[\text{C}_2\text{H}_4\text{N}]^+$	Ring fragmentation products

Visualizing the Fragmentation

The following diagram illustrates the predicted fragmentation pathways of **4,4-Dimethyl-1-nitrosopiperidine**.



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